

Rosuvastatin: A Comprehensive Technical Guide to its Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: *Rosuvastatin*

Cat. No.: *B1679574*

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Introduction

Rosuvastatin is a synthetic lipid-lowering agent belonging to the statin class of drugs. It is a highly effective inhibitor of 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) reductase, the rate-limiting enzyme in the cholesterol biosynthesis pathway. This technical guide provides an in-depth overview of the molecular structure and key chemical properties of **rosuvastatin**, intended to support research, drug development, and quality control activities.

Molecular Structure

Rosuvastatin is a complex synthetic molecule with a chemical structure that is key to its pharmacological activity.

IUPAC Name: (3R,5S,6E)-7-[4-(4-fluorophenyl)-6-(isopropyl)-2-[methyl(methylsulfonyl)amino]pyrimidin-5-yl]-3,5-dihydroxyhept-6-enoic acid[1]

CAS Number: 287714-41-4[1]

The structure of **rosuvastatin** features a dihydroxy heptenoic acid side chain, which is a structural analog of the HMG-CoA substrate. This part of the molecule is crucial for its competitive inhibition of the HMG-CoA reductase enzyme. The core of the molecule is a

substituted pyrimidine ring system, which contributes to the overall binding affinity and selectivity of the drug.

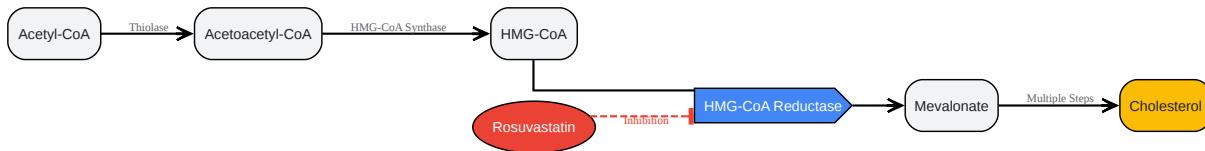
Chemical Properties

A thorough understanding of the physicochemical properties of **rosuvastatin** is essential for its formulation, delivery, and analytical characterization.

Property	Value	References
Molecular Formula	$C_{22}H_{28}FN_3O_6S$	[1]
Molecular Weight	481.54 g/mol	[2] [3]
Physical Appearance	White crystalline powder	
Melting Point	Begins to melt at 155 °C with no definitive melting point.	[1]
pKa	4.0	[1]
Solubility	Sparingly soluble in water and methanol; slightly soluble in ethanol.	[1]
LogP (Octanol/Water Partition Coefficient)	0.13 (at pH 7.0)	[1]

Signaling Pathway: HMG-CoA Reductase Inhibition

Rosuvastatin exerts its lipid-lowering effects by competitively inhibiting HMG-CoA reductase, a key enzyme in the mevalonate pathway, which is responsible for cholesterol biosynthesis. By blocking this enzyme, **rosuvastatin** reduces the endogenous production of cholesterol in the liver. This leads to an upregulation of LDL receptors on the surface of hepatocytes, which in turn increases the clearance of LDL cholesterol from the bloodstream.

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References

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